

Reducing off-target effects with "Dicamba-6-amino-6-oxohexanoic acid"

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Compound of Interest

Compound Name: *Dicamba-6-amino-6-oxohexanoic acid*

Cat. No.: *B12388683*

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Technical Support Center: Mitigating Off-Target Effects of Dicamba

Disclaimer: The information provided in this technical support center pertains to the herbicide Dicamba (3,6-dichloro-2-methoxybenzoic acid) and its associated formulations. The initially requested compound, "**Dicamba-6-amino-6-oxohexanoic acid**," could not be identified in publicly available scientific literature. This guide is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals working with Dicamba, with a focus on understanding and reducing its off-target effects.

This center provides troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and quantitative data to support your research and development efforts.

Frequently Asked Questions (FAQs)

Q1: What is Dicamba and what is its primary mechanism of action?

A1: Dicamba is a selective systemic herbicide used to control broadleaf weeds.^{[1][2]} It functions as a synthetic auxin, mimicking the natural plant hormone.^{[1][3]} At high concentrations, it induces uncontrolled and abnormal cell growth, disrupting the plant's normal functions and leading to cell death.^{[1][4][5]}

Q2: What are the primary causes of Dicamba's off-target effects?

A2: Off-target effects of Dicamba are primarily caused by physical drift and volatilization.[6][7]

- Physical drift is the movement of spray droplets away from the target area during application, influenced by wind speed, nozzle type, and boom height.[5][7]
- Volatilization is the process where Dicamba turns into a gas after application and moves to unintended areas.[6][7][8] This is influenced by temperature, humidity, and the specific formulation of Dicamba used.[9]

Q3: What are the common symptoms of off-target Dicamba injury in sensitive plants?

A3: Symptoms of Dicamba injury in non-target plants can appear within hours or a few days and primarily affect new growth.[4][6] Common symptoms include:

- Leaf cupping or puckering.[4][6][10][11][12][13]
- Distorted or twisted stems and petioles.[6][11]
- Stunted growth.[6][11]
- Chlorosis (yellowing) of leaves.[6]
- Necrosis (tissue death) in severe cases.[6][11]

Q4: How can I minimize the risk of off-target Dicamba movement during my experiments?

A4: To minimize off-target movement, consider the following best management practices:

- Use low-volatility formulations: Newer formulations like diglycolamine (DGA) and N,N-bis(3-aminopropyl)methylamine (BAPMA) salts are designed to be less volatile.[7][13]
- Monitor environmental conditions: Avoid spraying during temperature inversions, high winds (>10 mph), and high temperatures (>85°F).[5][8][14]
- Select appropriate application equipment: Use drift-reduction nozzles that produce larger droplets and maintain a low boom height.[5]

- Consider buffer zones: Leave an unsprayed buffer area to protect sensitive adjacent areas.
[12]
- Properly clean equipment: Thoroughly clean spray equipment before and after use to prevent contamination.[11]

Troubleshooting Guides

Problem 1: Unexpected injury to non-target plants in adjacent plots.

Possible Cause	Troubleshooting Steps
Physical Drift	1. Review application records for wind speed and direction at the time of application. 2. Verify that the correct nozzles and pressure settings were used to produce larger droplets. 3. Ensure the spray boom height was kept as low as possible.[5]
Volatilization	1. Check temperature and humidity logs from the time of application. High temperatures and low humidity can increase volatilization.[9] 2. Confirm that a low-volatility Dicamba formulation was used.[7] 3. Assess if a temperature inversion could have occurred, which traps vapors near the ground.[5][6][8][15]
Sprayer Contamination	1. Review sprayer cleanout procedures to ensure they were followed correctly.[11] 2. If possible, analyze a rinse sample from the sprayer for Dicamba residues.[16]

Problem 2: Inconsistent weed control efficacy in treated plots.

Possible Cause	Troubleshooting Steps
Weed Resistance	1. Confirm the target weed species is not known to have resistance to Dicamba.[3] 2. Consider tank-mixing with another herbicide with a different mode of action.[3]
Improper Application Timing	1. Ensure Dicamba was applied at the correct growth stage of the target weeds. 2. Review environmental conditions; heavy rainfall shortly after application can wash the herbicide off.
Incorrect Formulation or Tank Mix	1. Verify that the correct Dicamba formulation and application rate were used. 2. Check the compatibility of all tank-mixed products. Some additives can affect efficacy.[5][7]

Quantitative Data

Table 1: Influence of Temperature on Dicamba Volatilization Injury to Soybean

Temperature (°F)	Soybean Injury (%)
59	10
77	25
86	40
95	40

Data adapted from Behrens and Lueschen (1979), illustrating increased injury with rising temperature up to 86°F.[9]

Table 2: Dicamba Residue Detection in Palmer Amaranth After Treatment

Application Rate	Dicamba Residue at 2 DAT ($\mu\text{g g}^{-1}$)	Dicamba Residue at 5 DAT ($\mu\text{g g}^{-1}$)
1X (560 g ae ha ⁻¹)	~20	~10
0.1X	~5	~2
0.01X	~0.5	<0.1
0.001X	<0.1	Not Detected

DAT: Days After Treatment.

Data is generalized from regression models presented in a 2023 study, showing residue decline over time.[\[17\]](#)

Experimental Protocols

Protocol 1: Quantification of Dicamba Residues in Soil and Vegetation by LC-MS/MS

This protocol provides a general workflow for the extraction and analysis of Dicamba residues.

- Sample Collection:
 - Collect soil or vegetation samples from the target and off-target areas at specified time intervals post-application.
 - Store samples at -20°C until analysis to prevent degradation.
- Extraction (QuEChERS-based method):
 - Homogenize 5-10 g of the sample material.
 - Add 10 mL of water and 10 mL of acetonitrile.
 - Add QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
 - Vortex vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.

- Collect an aliquot of the acetonitrile (upper) layer.
- Cleanup (Dispersive SPE):
 - Transfer the acetonitrile extract to a tube containing d-SPE cleanup salts (e.g., PSA, C18, magnesium sulfate).
 - Vortex for 30 seconds and centrifuge at 10,000 rpm for 5 minutes.
- LC-MS/MS Analysis:
 - Filter the supernatant through a 0.22 μm filter.
 - Inject the sample into an LC-MS/MS system.
 - Use a suitable column (e.g., C18 or a specialized column for polar compounds) for chromatographic separation.
 - Perform mass spectrometric detection in negative ion mode, monitoring for specific parent and daughter ion transitions of Dicamba and its metabolites (e.g., 5-OH Dicamba, DCSA). [\[18\]](#)
 - Quantify using a calibration curve prepared with certified reference standards. An isotopically labeled internal standard (e.g., d3-dicamba) is recommended for improved accuracy. [\[19\]](#)

Protocol 2: Field Bioassay for Assessing Off-Target Volatility

This protocol describes a method to evaluate the potential for Dicamba volatilization under field conditions.

- Experimental Setup:
 - Apply Dicamba to a designated treated plot according to the desired experimental parameters (formulation, rate, etc.).
 - Establish monitoring stations at various distances downwind from the treated plot (e.g., 10m, 30m, 50m).

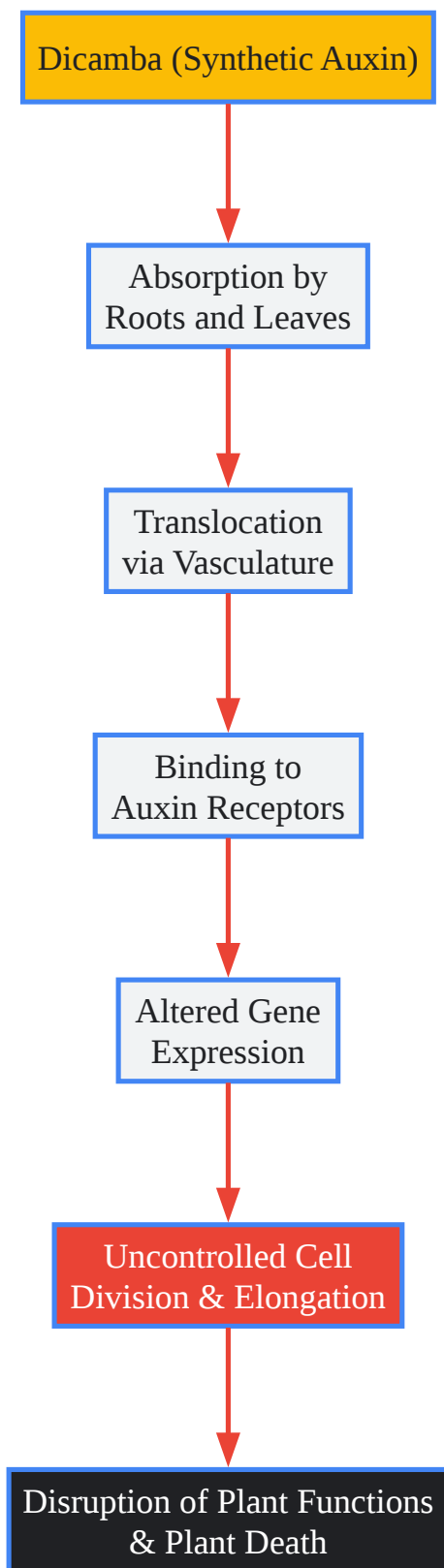
- Bioindicator Plant Placement:
 - Use a sensitive indicator plant species (e.g., non-Dicamba tolerant soybean, tomato, or grape).[12]
 - Place potted bioindicator plants at each monitoring station for a defined exposure period (e.g., 24 hours) immediately following application.[9]
- Data Collection and Evaluation:
 - After the exposure period, move the potted plants to a greenhouse or controlled environment free from further herbicide exposure.
 - Visually assess and score injury symptoms (e.g., leaf cupping, stunting) on the bioindicator plants at regular intervals (e.g., 7, 14, and 21 days after exposure).[16]
 - Correlate the severity of injury with the distance from the treated plot to assess the extent of vapor drift.

Visualizations



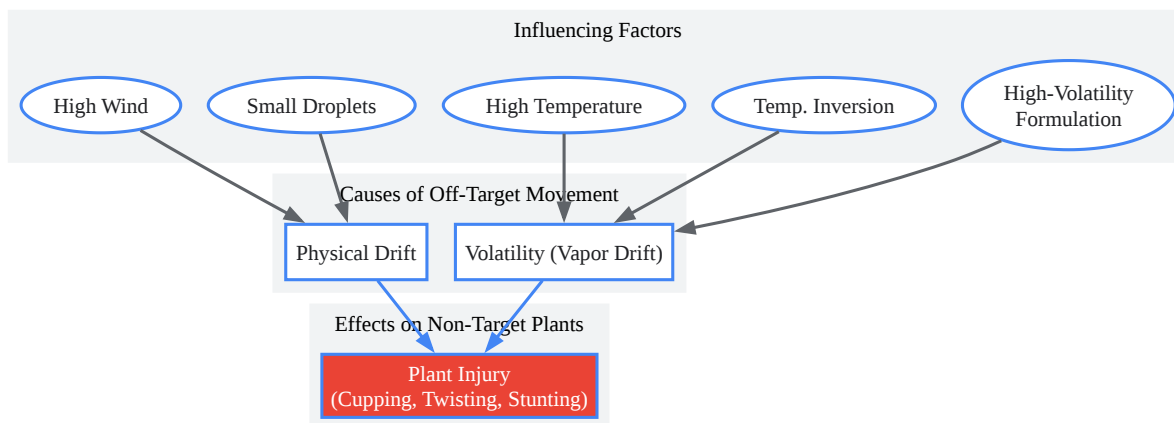
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Caption: Workflow for a field bioassay to assess Dicamba volatility.



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Caption: Simplified signaling pathway of Dicamba's herbicidal action.



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Caption: Factors contributing to Dicamba's off-target effects.

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